

# A Comparative Guide to the Validation of Peroxyacetyl Nitrate (PAN) Satellite Data

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## Compound of Interest

Compound Name: Peroxyacetyl nitrate

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This guide provides an objective comparison of the performance of satellite-based measurements of **Peroxyacetyl Nitrate** (PAN) from the Infrared Atmospheric Sounding Interferometer (IASI) and the Cross-track Infrared Sounder (CrIS) with ground-based Fourier Transform Infrared (FTIR) spectrometer measurements. PAN is a crucial atmospheric compound, acting as a reservoir for nitrogen oxides (NO<sub>x</sub>), which plays a significant role in tropospheric ozone formation and the long-range transport of pollutants. Accurate satellite monitoring of PAN is therefore essential for air quality and climate studies. This guide summarizes key quantitative data from validation studies, details the experimental protocols, and visualizes the validation workflow.

## Data Presentation: Satellite vs. Ground-Based PAN Measurements

The validation of satellite PAN data relies on comparing the retrieved total columns or profiles with trusted ground-based measurements. The following tables summarize the available quantitative data from validation studies. It is important to note that while qualitative agreement is often reported, comprehensive quantitative statistics are still an area of active research, particularly for direct comparisons of PAN from both IASI and CrIS with ground-based FTIR data.

Table 1: Quantitative Comparison of CrIS PAN Retrievals with Other Datasets

Comparison Dataset	Key Findings	Quantitative Metrics	Reference
Aircraft Measurements (ATom Mission)	Good consistency, though a systematic negative bias is observed in CrIS PAN data. The standard deviation of differences provides an estimate of CrIS uncertainty.	Bias: ~ -0.1 ppbvStandard Deviation of Differences (Single FOV): 0.08 ppbvStandard Deviation of Differences (Averaged Retrievals): 0.05 ppbv	[1]
Ground-Based FTIR (Analogous NH3 Validation)	For Ammonia (NH3), a chemically different but similarly retrieved species, CrIS shows a strong positive correlation with ground-based FTIR data with minimal bias under moderate to polluted conditions. This suggests potential for similar performance with PAN.	Correlation Coefficient (r): 0.77Slope: 1.02Relative Difference (Moderate/Polluted): ~0-5%Standard Deviation of Relative Difference: 25-50%	[2][3][4][5][6]

Table 2: Qualitative and Emerging Quantitative Comparison of IASI PAN Retrievals with Ground-Based FTIR

Comparison Dataset	Key Findings	Quantitative Metrics	Reference
Ground-Based FTIR (NDACC)	IASI PAN total columns show good consistency and agreement in seasonal cycles with ground-based FTIR measurements at remote sites.	Specific quantitative metrics such as correlation coefficients and biases are not detailed in the provided search results but are subjects of ongoing research. The consistency in seasonal cycles is a key qualitative validation metric.	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Optimal Estimation Inversion Retrieval	The ANNI retrieval for IASI shows excellent agreement with results from a more traditional optimal estimation method, with differences primarily occurring at low sensitivity levels.	Overall excellent agreement, but specific numerical comparisons are not provided in the search results.	<a href="#">[10]</a>

## Experimental Protocols

Accurate validation requires robust and well-documented experimental protocols for both satellite and ground-based measurements.

## Satellite Data Retrieval Methodologies

### 1. CrIS (Cross-track Infrared Sounder) - TROPESS/MUSES Algorithm

The Tropospheric Ozone and its Precursors from Earth System Sounding (TROPESS) project utilizes the MULti-SpEctra, MULti-SpEcies, MULti-SEnsors (MUSES) retrieval algorithm for CrIS

PAN data.[1][11][12][13]

- Retrieval Approach: MUSES employs an optimal estimation approach with a priori constraints.[1] The forward model used is the Optimal Spectral Sampling (OSS) fast radiative transfer model.[1]
- Input Data: The algorithm uses single-field-of-view Level 1B calibrated and geolocated radiance spectra from the CrIS instrument.[1]
- Vertical Sensitivity: CrIS PAN retrievals have peak sensitivity in the mid-troposphere (around 400-500 hPa). The degrees of freedom for signal (DOFS) are generally less than 1.0, indicating that the retrievals provide information on the total column amount rather than the vertical distribution of PAN.[1]
- Data Products: The TROPESS project delivers Level 2 data products containing vertical profiles of the retrieved atmospheric state of PAN, along with formal uncertainties and diagnostic information.[11]

## 2. IASI (Infrared Atmospheric Sounding Interferometer) - ANNI Algorithm

The Artificial Neural Network for IASI (ANNI) retrieval framework is used to derive PAN total columns from IASI radiance spectra.[7][8][9][10][14]

- Retrieval Approach: The ANNI retrieval is a two-step process. First, a hyperspectral range index (HRI) is calculated to quantify the spectral signature of PAN in the IASI radiance spectrum. Subsequently, an artificial feedforward neural network converts this HRI into a total column abundance of PAN.[7][9][10]
- Input Data: The retrieval is applied to each radiance spectrum recorded by the IASI instrument on the Metop series of satellites.[7][8]
- Data Filtering: The data is pre-filtered to include only scenes with a cloud fraction below 10%. An additional post-filter removes measurements where the sensitivity to PAN is too low for a meaningful retrieval.[7][8]
- Vertical Sensitivity: An independent analysis using an optimal estimation approach has shown that the primary sensitivity of IASI to PAN is in the altitude range of 2 to 10 km. The

retrieval does not provide vertically resolved partial columns.[7]

## Ground-Based Measurement Methodology

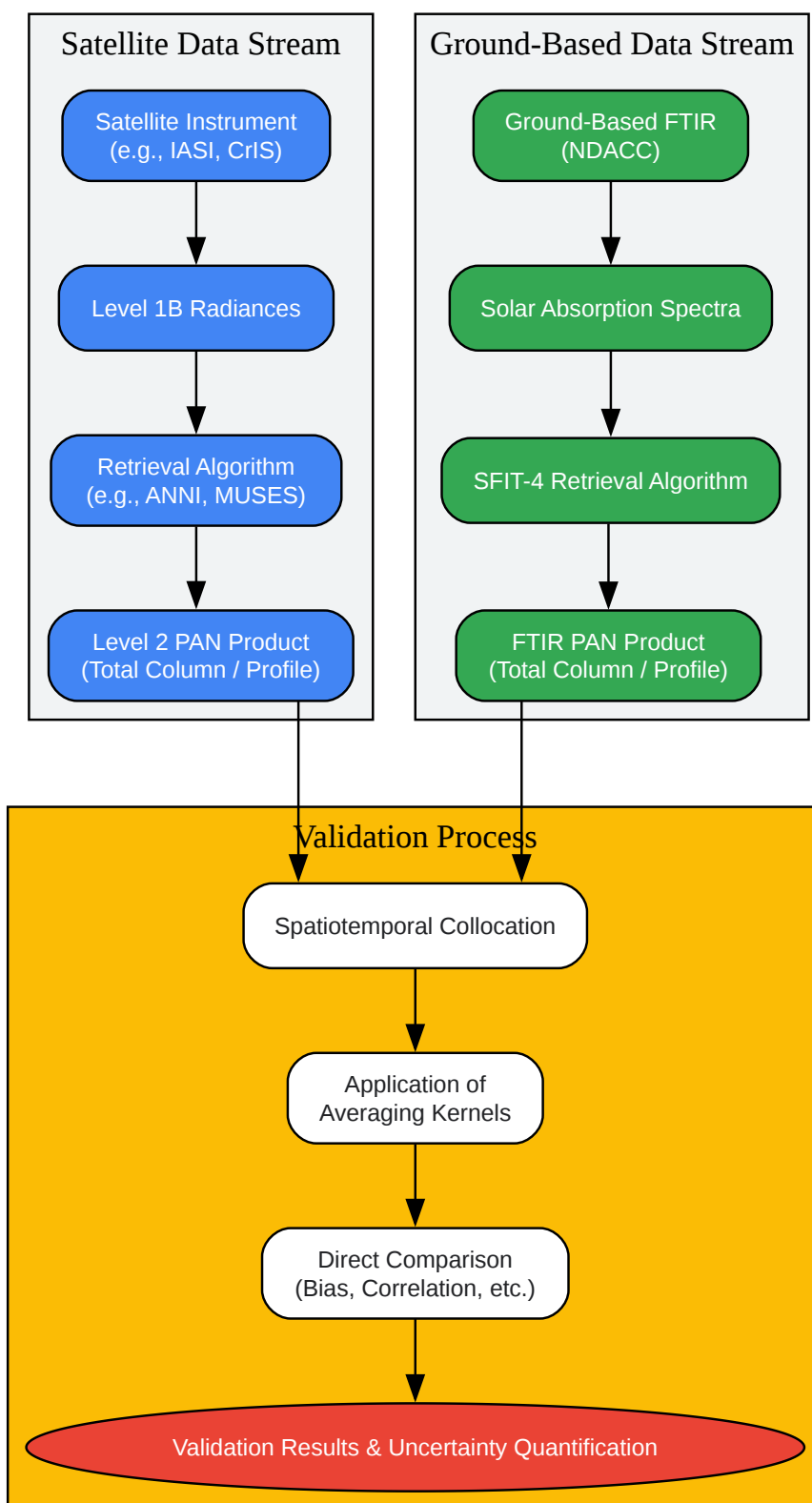
### NDACC FTIR Spectrometers - SFIT-4 Algorithm

The Network for the Detection of Atmospheric Composition Change (NDACC) operates a global network of high-resolution FTIR spectrometers that provide long-term measurements of various atmospheric trace gases, including PAN.[7][8][15][16]

- **Measurement Principle:** The FTIR instruments record direct solar absorption spectra in the mid-infrared region. The absorption features of different gases are then used to retrieve their atmospheric concentrations.[15]
- **Retrieval Algorithm:** The SFIT-4 (SpectraFit version 4) algorithm, which is based on the optimal estimation method, is commonly used to retrieve PAN total columns and vertical profiles from the recorded spectra.[7][8][16][17]
- **Retrieval Inputs:** The SFIT-4 algorithm requires several inputs, including the measured solar absorption spectra, a priori vertical profiles of PAN and interfering species, and meteorological data (pressure and temperature profiles) typically obtained from sources like the National Centers for Environmental Prediction (NCEP).[15]
- **Data Harmonization:** To ensure consistency across the network, retrievals are often performed using harmonized layering schemes for the atmospheric profiles.[7][8]
- **Instrument Calibration:** The FTIR instruments are regularly calibrated using gas cell measurements (e.g., HBr or N<sub>2</sub>O) and the LINEFIT software to ensure the accuracy of the instrumental line shape.[7]

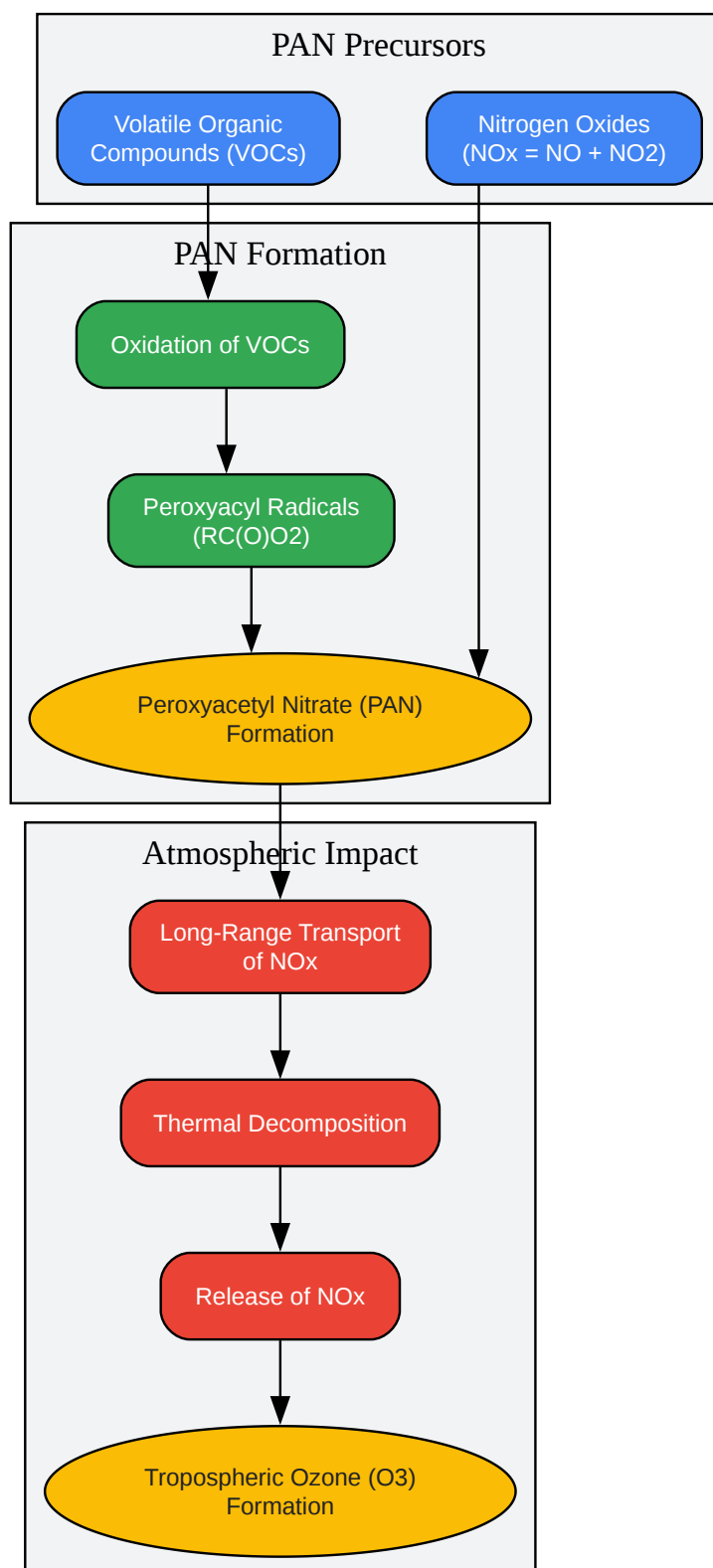
## Mandatory Visualization

The following diagrams illustrate the logical workflow of validating satellite PAN data with ground-based measurements and the signaling pathways involved in PAN's atmospheric role.



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Caption: Workflow for validating satellite PAN data with ground-based FTIR measurements.



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Caption: Simplified atmospheric pathway of PAN formation and its role in ozone production.

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